

Spectroscopic Profile of 2-Propyl-1-hexene: A Technical Guide

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Compound of Interest

Compound Name: 2-Propyl-1-hexene

CAS No.: 62187-09-1

Cat. No.: B16129893

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For Researchers, Scientists, and Drug Development Professionals

This technical guide provides a comprehensive overview of the predicted spectroscopic data for **2-Propyl-1-hexene** (C₉H₁₈), a monoalkene of interest in organic synthesis and material science. Due to the limited availability of experimentally derived public data, this document focuses on predicted values from validated computational methods, offering a robust reference for spectral interpretation and compound identification. The guide covers Nuclear Magnetic Resonance (NMR) spectroscopy (¹H and ¹³C), Infrared (IR) Spectroscopy, and Mass Spectrometry (MS), including detailed methodologies for data acquisition.

Predicted Spectroscopic Data

The following tables summarize the predicted quantitative spectroscopic data for **2-Propyl-1-hexene**. These values have been derived from computational models and are intended to serve as a reliable estimation for experimental verification.

Nuclear Magnetic Resonance (NMR) Spectroscopy

¹H NMR (Predicted)

Protons	Chemical Shift (δ , ppm)	Multiplicity	Integration	Coupling Constant (J, Hz)
H-1 (a)	4.68	Singlet	1H	-
H-1 (b)	4.65	Singlet	1H	-
H-3 (c)	1.98	Triplet	2H	7.5
H-4 (d)	1.35	Sextet	2H	7.5
H-5 (e)	1.28	Sextet	2H	7.5
H-6 (f)	0.88	Triplet	3H	7.3
H-1' (g)	1.98	Triplet	2H	7.5
H-2' (h)	1.39	Sextet	2H	7.5
H-3' (i)	0.91	Triplet	3H	7.3

¹³C NMR (Predicted)

Carbon	Chemical Shift (δ , ppm)
C-1	109.2
C-2	150.1
C-3	34.5
C-4	29.8
C-5	22.9
C-6	14.2
C-1'	36.7
C-2'	20.8
C-3'	14.3

Infrared (IR) Spectroscopy (Predicted)

Wavenumber (cm ⁻¹)	Functional Group	Vibrational Mode	Intensity
3075	=C-H	Stretching	Medium
2955, 2925, 2855	C-H (sp ³)	Stretching	Strong
1645	C=C	Stretching	Medium
1465	-CH ₂ -	Bending (Scissoring)	Medium
1375	-CH ₃	Bending (Symmetrical)	Medium
890	=CH ₂	Bending (Out-of-plane)	Strong

Mass Spectrometry (MS) (Predicted)

m/z	Ion	Fragmentation Pathway	Relative Abundance
126	[C ₉ H ₁₈] ^{+•}	Molecular Ion	Moderate
97	[C ₇ H ₁₃] ⁺	Loss of •C ₂ H ₅ (ethyl radical)	High
83	[C ₆ H ₁₁] ⁺	Loss of •C ₃ H ₇ (propyl radical)	High
69	[C ₅ H ₉] ⁺	Loss of •C ₄ H ₉ (butyl radical)	Moderate
55	[C ₄ H ₇] ⁺	Allylic Cleavage	High
41	[C ₃ H ₅] ⁺	Allylic Cation	Very High (Base Peak)

Experimental Protocols

The following are generalized protocols for the acquisition of spectroscopic data for a liquid sample such as **2-Propyl-1-hexene**.

NMR Spectroscopy (^1H and ^{13}C)

- Sample Preparation: Dissolve approximately 5-10 mg of **2-Propyl-1-hexene** in 0.6-0.7 mL of a deuterated solvent (e.g., CDCl_3) in a standard 5 mm NMR tube. Add a small amount of an internal standard, such as tetramethylsilane (TMS), if the solvent does not contain it.
- Instrument Setup:
 - Insert the sample into the NMR spectrometer.
 - Lock the spectrometer onto the deuterium signal of the solvent.
 - Shim the magnetic field to achieve homogeneity and optimal resolution.
 - Tune and match the probe for the desired nucleus (^1H or ^{13}C).
- ^1H NMR Acquisition:
 - Set the spectral width to approximately 15 ppm.
 - Use a pulse angle of 30-45 degrees.
 - Set the acquisition time to 2-4 seconds and the relaxation delay to 1-2 seconds.
 - Acquire a suitable number of scans (typically 8-16) to achieve a good signal-to-noise ratio.
- ^{13}C NMR Acquisition:
 - Set the spectral width to approximately 220 ppm.
 - Use a proton-decoupled pulse sequence.
 - Set the acquisition time to 1-2 seconds and the relaxation delay to 2-5 seconds.
 - Acquire a larger number of scans (e.g., 1024 or more) due to the low natural abundance of ^{13}C .

- Data Processing:
 - Apply a Fourier transform to the Free Induction Decay (FID).
 - Phase the resulting spectrum.
 - Perform baseline correction.
 - Calibrate the chemical shift scale using the solvent or TMS signal as a reference (0 ppm).
 - Integrate the peaks in the ^1H NMR spectrum.

Infrared (IR) Spectroscopy

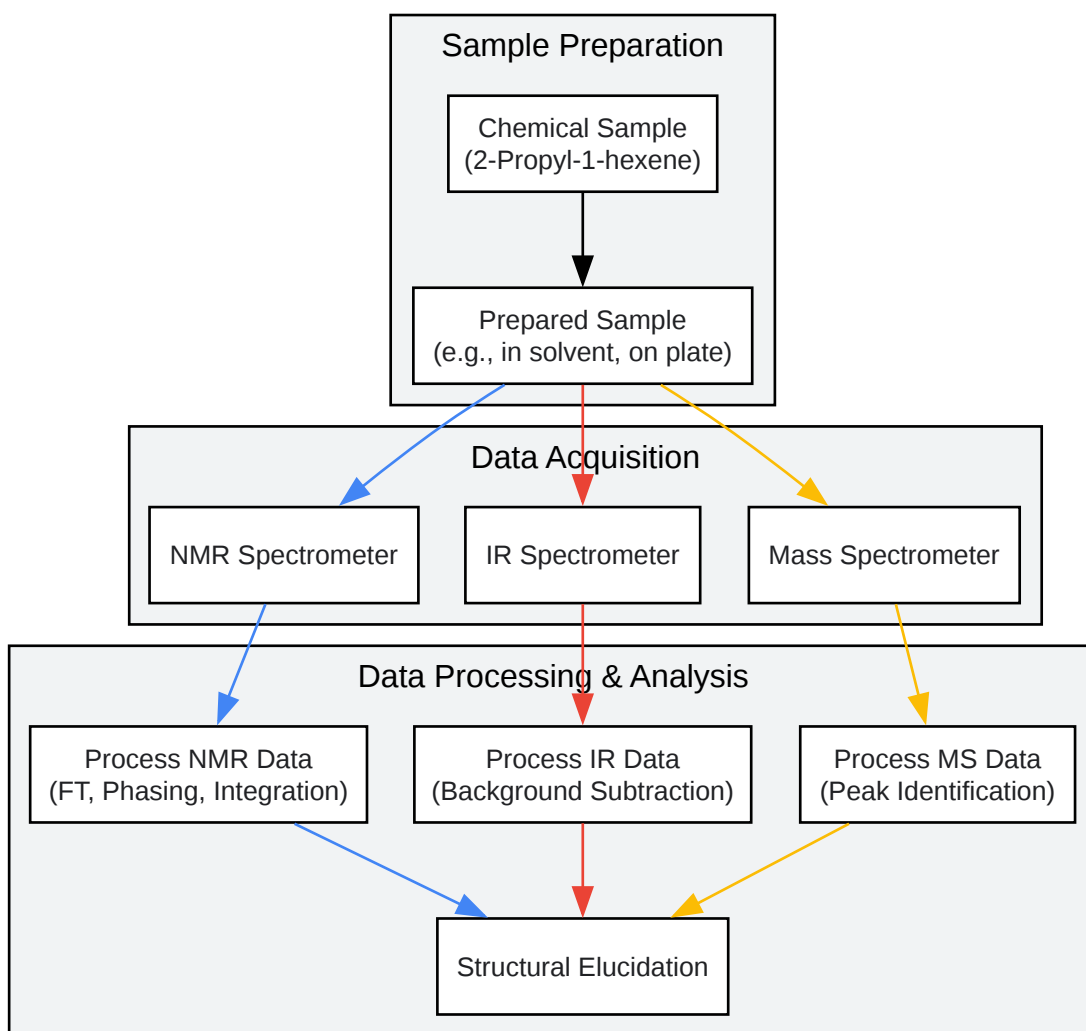
- Sample Preparation: For a liquid sample, place a drop of **2-Propyl-1-hexene** between two polished salt plates (e.g., NaCl or KBr) to form a thin film. Alternatively, use an Attenuated Total Reflectance (ATR) accessory by placing a drop of the sample directly on the ATR crystal.
- Instrument Setup:
 - Ensure the spectrometer's sample compartment is clean and dry.
 - Acquire a background spectrum of the empty sample holder (salt plates or ATR crystal).
- Data Acquisition:
 - Place the prepared sample in the spectrometer.
 - Acquire the sample spectrum over the desired range (typically $4000\text{-}400\text{ cm}^{-1}$).
 - Co-add a sufficient number of scans (e.g., 16-32) to obtain a high-quality spectrum.
- Data Processing:
 - The instrument software will automatically ratio the sample spectrum against the background spectrum to produce the final absorbance or transmittance spectrum.
 - Label the significant peaks with their corresponding wavenumbers.

Mass Spectrometry (MS)

- Sample Introduction: Introduce a small amount of **2-Propyl-1-hexene** into the mass spectrometer via a suitable inlet system, such as direct injection or through a gas chromatograph (GC-MS) for separation from any impurities.
- Ionization:
 - Utilize Electron Ionization (EI) at a standard energy of 70 eV to induce fragmentation and create a characteristic mass spectrum.
- Mass Analysis:
 - The generated ions are accelerated and separated based on their mass-to-charge ratio (m/z) by a mass analyzer (e.g., quadrupole, time-of-flight).
- Detection:
 - The separated ions are detected, and their abundance is recorded.
- Data Processing:
 - The resulting data is plotted as a mass spectrum, showing the relative abundance of ions at each m/z value.
 - Identify the molecular ion peak and major fragment peaks.

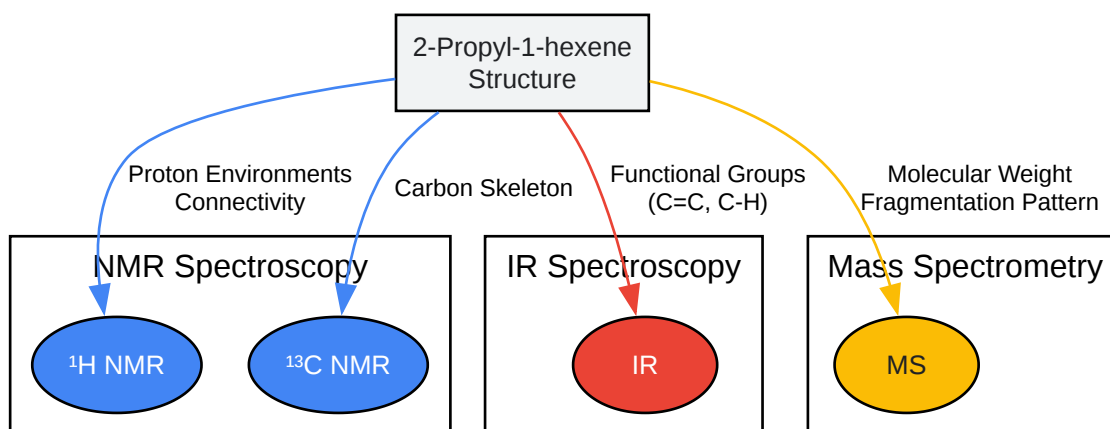
Visualizations

The following diagrams illustrate the relationship between the spectroscopic techniques and the structural information they provide, as well as a generalized workflow for spectroscopic analysis.



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A generalized workflow for the spectroscopic analysis of a chemical sample.



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